

4-(Bromomethyl)benzo[d]dioxole: A Comprehensive Safety and Handling Guide

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Compound of Interest

Compound Name: 4-(Bromomethyl)benzo[d]
[1,3]dioxole

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This technical guide provides a detailed overview of the material safety data for 4-(Bromomethyl)benzo[d]dioxole (CAS No. 101417-40-7) and its closely related isomer, 5-(Bromomethyl)benzo[d]dioxole (CAS No. 2606-51-1). Due to the structural similarities and shared functional groups, the safety precautions and handling procedures are largely applicable to both isomers, which are key intermediates in organic synthesis and medicinal chemistry. This document synthesizes available data to ensure safe laboratory practices.

Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of 4-(Bromomethyl)benzo[d]dioxole and its 5-isomer. This data is essential for understanding the material's behavior under various laboratory conditions.

Property	5-(Bromomethyl)benzo[d]dioxole	Source
Molecular Formula	C ₈ H ₇ BrO ₂	[1] [2] [3]
Molecular Weight	215.04 g/mol	[1] [2]
Appearance	White crystalline solid / crystals	[1] [2] [3]
Melting Point	45-47 °C	[3]
Boiling Point	269.9 ± 9.0 °C (Predicted)	[3]
Density	1.652 ± 0.06 g/cm ³ (Predicted)	[3]
Storage Temperature	-20°C	[2] [3]
InChI Key	UNYHRXLMTSXVIB-UHFFFAOYSA-N	[1] [2]
SMILES	<chem>BrCc1ccc2OCOc2c1</chem>	[2]

Note: Specific quantitative data for the 4-isomer is limited in the provided search results. The data for the 5-isomer is presented as a close surrogate.

Hazard Identification and Classification

This compound is classified as hazardous. The primary dangers are severe skin and eye damage and potential for allergic skin reactions.

Hazard Classification	GHS Category	Statement	Source
Skin Corrosion/Irritation	Category 1B / 1C	H314: Causes severe skin burns and eye damage	[1] [2] [3] [4]
Serious Eye Damage	Category 1	H318: Causes serious eye damage	
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	[1] [2]
Acute Oral Toxicity	Not specified	H302: Harmful if swallowed	[4]

Signal Word: Danger[\[2\]](#)[\[3\]](#)[\[4\]](#)

Hazard Pictograms:

corrosive; irritant[\[1\]](#)[\[3\]](#)

Experimental Protocols: Safe Handling and Emergency Procedures

Strict adherence to the following protocols is mandatory to ensure personnel safety and minimize exposure risk.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Eye Protection: Wear tightly fitting safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.[\[8\]](#)[\[9\]](#)[\[10\]](#)

- **Hand Protection:** Use chemically resistant, impervious gloves (e.g., nitrile rubber) inspected before use. Dispose of contaminated gloves properly after use.[8][10]
- **Skin and Body Protection:** Wear appropriate protective clothing to prevent skin exposure. A lab coat is mandatory, with additional protective clothing for larger quantities.[9]
- **Respiratory Protection:** If dust or aerosols are generated, use a full-face respirator with an appropriate filter.[9]

Handling and Storage

- **Handling:** Avoid contact with skin, eyes, and clothing.[6][11] Do not breathe dust or fumes.[5][8] Wash hands thoroughly after handling.[5] Keep away from incompatible materials such as strong oxidizing agents and strong bases.[12]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][6][13] The recommended storage temperature is -20°C.[2][3] Store locked up.[5][8][12]

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Wear full PPE as described in section 3.1. Avoid dust formation.[7][10]
- **Containment and Cleanup:** Prevent the product from entering drains.[5][11] For spills, sweep up the solid material carefully, avoiding dust generation, and place it into a suitable, closed container for disposal.[8][10]

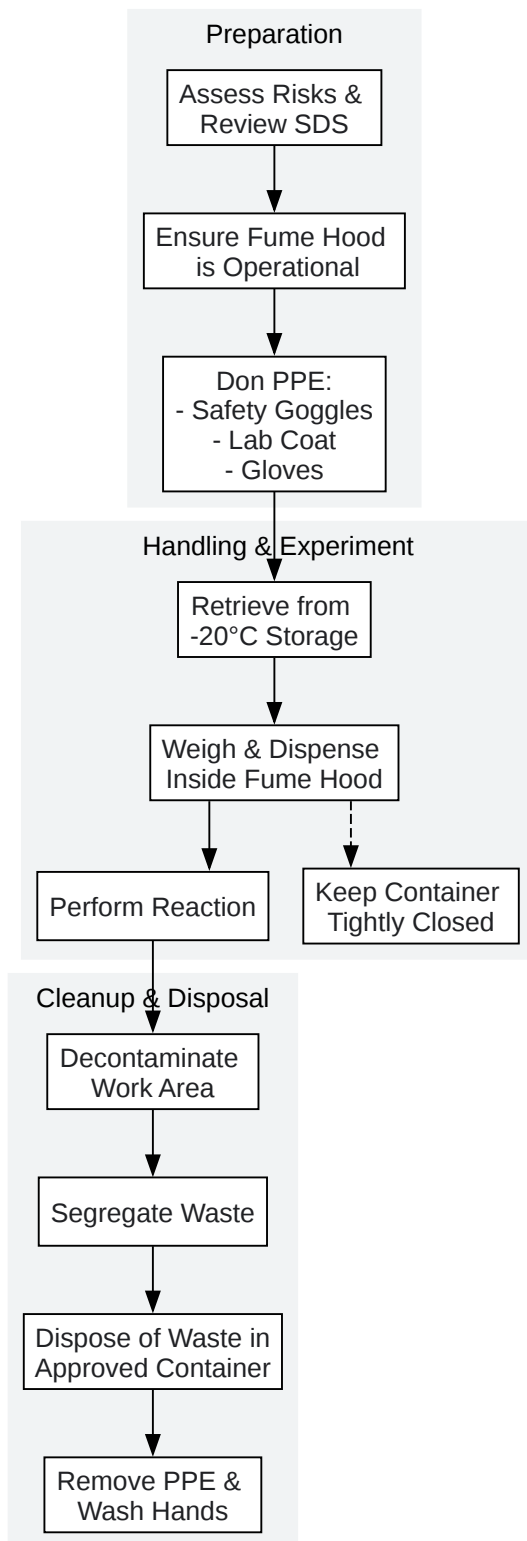
Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8][10]
- **Specific Hazards:** During a fire, irritating and toxic gases such as carbon monoxide, carbon dioxide, and hydrogen halides may be generated.[11][12]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8][12]

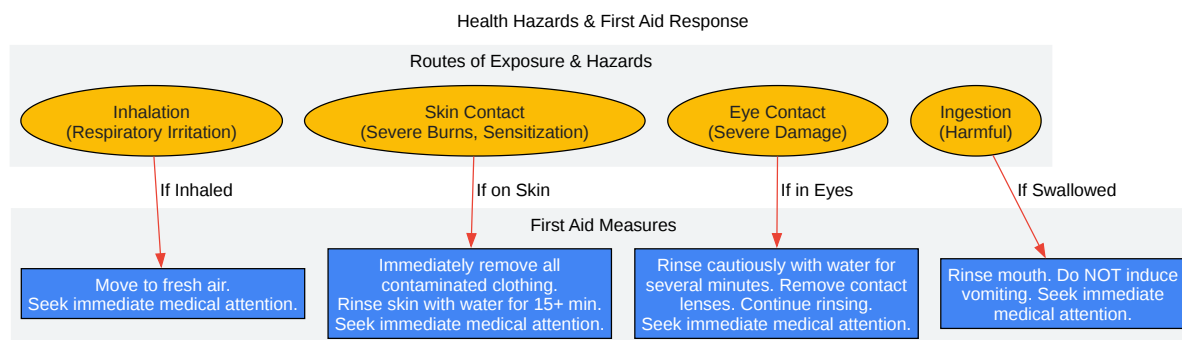
Visualization of Workflows and Hazards

The following diagrams illustrate critical safety workflows and potential health hazards associated with 4-(Bromomethyl)benzo[d]dioxole.

Safe Handling Workflow for 4-(Bromomethyl)benzo[d]dioxole

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Caption: Workflow for safe handling from preparation to disposal.



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Caption: Primary exposure routes, associated health hazards, and required first aid.

First Aid Measures

Immediate medical attention is required for all exposure routes.[12]

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[5][9][12] Immediately call a POISON CENTER or doctor.
- If on Skin: Take off immediately all contaminated clothing.[12] Rinse the skin with plenty of water for at least 15 minutes.[5][12] Immediately call a POISON CENTER or doctor.
- If in Eyes: Rinse cautiously with water for several minutes.[5][12] Remove contact lenses if present and easy to do. Continue rinsing.[5][12] Immediately call a POISON CENTER or doctor.[12]
- If Swallowed: Rinse mouth.[8][12] Do NOT induce vomiting.[12] Call a POISON CENTER or doctor if you feel unwell.[12]

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[5][6][12] Do not let the product enter drains or the environment.[6][10]

This guide is intended for informational purposes and should be used in conjunction with an official, up-to-date Safety Data Sheet (SDS) from the supplier. Always perform a thorough risk assessment before beginning any new experimental procedure.

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